

Application Notes and Protocols for 1-Methyllysergol-d3 in Clinical Research

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Compound of Interest

Compound Name: 1-Methyllysergol-d3

Cat. No.: B15622593

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Methyllysergol is a psychoactive compound belonging to the lysergamide family, structurally related to lysergic acid diethylamide (LSD). As a substituted lysergamide, it is presumed to exert its primary pharmacological effects through interaction with serotonin receptors, particularly the 5-HT_{2A} receptor. In the context of clinical research, particularly in pharmacokinetic and metabolic studies, a stable isotope-labeled internal standard is crucial for accurate and precise quantification of the parent compound in biological matrices. **1-Methyllysergol-d3**, a deuterated analog of 1-Methyllysergol, serves this essential role. Its use in conjunction with mass spectrometry-based analytical methods allows for the mitigation of matrix effects and variations in sample processing, thereby ensuring the reliability of quantitative data.

These application notes provide a comprehensive overview of the use of **1-Methyllysergol-d3** as an internal standard for the quantification of 1-Methyllysergol in human plasma, a critical aspect of clinical research and drug development.

Application: Quantitative Bioanalysis of 1-Methyllysergol in Human Plasma

The primary application of **1-Methyllysergol-d3** is as an internal standard (IS) in the development and validation of bioanalytical methods for the quantification of 1-Methyllysergol in biological samples, such as human plasma. This is a prerequisite for pharmacokinetic studies, which are fundamental to understanding the absorption, distribution, metabolism, and excretion (ADME) of a new chemical entity.

Principle of Stable Isotope Dilution Analysis

Stable isotope dilution analysis (SIDA) is a highly specific and sensitive analytical technique. A known amount of the isotopically labeled compound (**1-Methyllysergol-d3**) is added to the biological sample containing the unlabeled analyte (1-Methyllysergol). The deuterated standard is chemically identical to the analyte and therefore exhibits the same behavior during sample extraction, chromatography, and ionization. However, it is distinguishable by its higher mass in a mass spectrometer. By measuring the ratio of the analyte to the internal standard, precise quantification can be achieved, as any sample loss or variation during the analytical process will affect both the analyte and the internal standard equally.

Experimental Protocol: Quantification of 1-Methyllysergol in Human Plasma by LC-MS/MS

This protocol describes a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of 1-Methyllysergol in human plasma using **1-Methyllysergol-d3** as an internal standard.

Materials and Reagents

- 1-Methyllysergol (analyte) reference standard
- **1-Methyllysergol-d3** (internal standard)
- Human plasma (with anticoagulant, e.g., K₂EDTA)
- Acetonitrile (ACN), HPLC grade

- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Water, ultrapure
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer with an electrospray ionization (ESI) source

Preparation of Standard and Quality Control (QC) Samples

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of 1-Methyllysergol and **1-Methyllysergol-d3** in methanol.
- Working Standard Solutions: Prepare serial dilutions of the 1-Methyllysergol stock solution in 50:50 (v/v) methanol:water to create calibration standards.
- Internal Standard Working Solution (100 ng/mL): Dilute the **1-Methyllysergol-d3** stock solution in 50:50 (v/v) methanol:water.
- Calibration Curve Standards: Spike blank human plasma with the appropriate working standard solutions to obtain final concentrations for the calibration curve.
- Quality Control (QC) Samples: Prepare QC samples in blank human plasma at low, medium, and high concentrations.

Sample Preparation (Solid Phase Extraction)

- To 100 μ L of plasma sample (calibration standard, QC, or unknown), add 25 μ L of the internal standard working solution (100 ng/mL **1-Methyllysergol-d3**).
- Vortex mix for 10 seconds.

- Add 200 μ L of 0.1% formic acid in water and vortex.
- Condition an SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Load the plasma sample onto the SPE cartridge.
- Wash the cartridge with 1 mL of 20% methanol in water.
- Elute the analyte and internal standard with 1 mL of methanol.
- Evaporate the eluate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Inject a portion of the reconstituted sample into the LC-MS/MS system.

LC-MS/MS Conditions

Table 1: Chromatographic Conditions

Parameter	Value
HPLC Column	C18, 2.1 x 50 mm, 1.8 μ m
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Injection Volume	5 μ L
Column Temperature	40°C
Gradient	5% B to 95% B over 3 min, hold for 1 min, return to 5% B

Table 2: Mass Spectrometric Conditions

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Ion Source Temperature	500°C
Ion Spray Voltage	5500 V
Curtain Gas	30 psi
Collision Gas	Nitrogen
MRM Transitions	Hypothetical values, to be optimized experimentally
1-Methyllysergol	Q1: 324.2 -> Q3: 223.1
1-Methyllysergol-d3	Q1: 327.2 -> Q3: 226.1

Data Presentation

Table 3: Representative Calibration Curve Data

Concentration (ng/mL)	Analyte/IS Peak Area Ratio
0.1	0.015
0.5	0.078
1.0	0.155
5.0	0.765
10.0	1.540
50.0	7.580
100.0	15.210

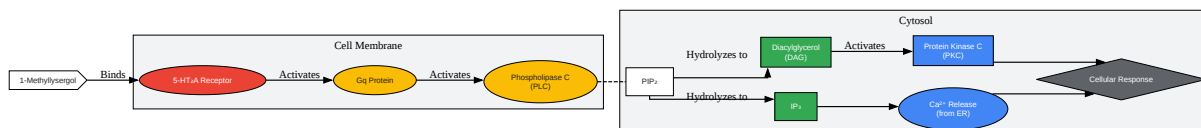
Table 4: Representative Precision and Accuracy Data

QC Level	Nominal Conc. (ng/mL)	Intra-day Precision (%CV)	Intra-day Accuracy (%)	Inter-day Precision (%CV)	Inter-day Accuracy (%)
Low QC	0.3	4.5	102.3	5.8	101.5
Mid QC	8.0	3.1	98.9	4.2	99.8
High QC	80.0	2.5	101.1	3.5	100.7

Visualizations

Signaling Pathway

1-Methyllysergol, as a lysergamide, is expected to primarily act as an agonist or partial agonist at serotonin 5-HT_{2A} receptors. The activation of these G-protein coupled receptors (GPCRs) initiates a downstream signaling cascade.

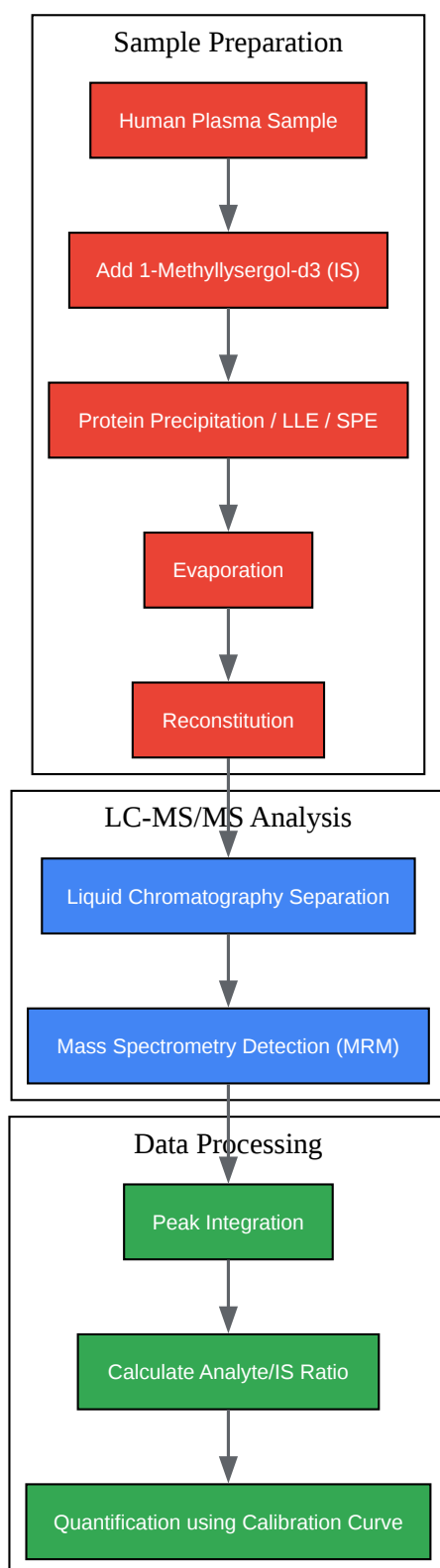


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Caption: Presumed 5-HT_{2A} receptor signaling pathway for 1-Methyllysergol.

Experimental Workflow

The following diagram illustrates the workflow for the quantitative analysis of 1-Methyllysergol in human plasma.



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Caption: Workflow for the bioanalysis of 1-Methyllysergol.

Conclusion

1-Methyllysergol-d3 is an indispensable tool for the accurate and reliable quantification of 1-Methyllysergol in clinical research. The provided LC-MS/MS protocol offers a robust framework for the development of a validated bioanalytical method suitable for pharmacokinetic studies. The successful implementation of such a method is a critical step in the clinical development of 1-Methyllysergol, enabling a thorough characterization of its human pharmacology.

Researchers should note that the provided protocol and data are representative and require optimization and full validation according to regulatory guidelines before application in clinical sample analysis.

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